

3,5-Dimethyl-4-hydroxybenzaldehyde: A Technical Safety and Hazard Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethyl-4-hydroxybenzaldehyde

Cat. No.: B108906

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazards associated with **3,5-Dimethyl-4-hydroxybenzaldehyde** (CAS No. 2233-18-3). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on safe handling, hazard mitigation, and emergency preparedness.

Chemical Identification and Physical Properties

3,5-Dimethyl-4-hydroxybenzaldehyde, also known as 4-Hydroxy-3,5-dimethylbenzaldehyde or 4-Formyl-2,6-xilenol, is an aromatic aldehyde.[1][2][3][4] It is a key intermediate in various chemical syntheses, including the production of the non-nucleoside reverse transcriptase inhibitor Etravirine.[5] Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	2233-18-3	[1][5][6]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][5]
Molecular Weight	150.17 g/mol	[1][5]
Appearance	Yellow to tan, light brown crystalline powder/solid	[2][5]
Melting Point	112-114 °C	[5][7][8]
Boiling Point	263.9 °C	[5]
Flash Point	109.7 °C	[5]
Density	1.136 g/cm ³	[5]
Purity	≥95% - ≥99% (depending on grade)	[2][8][9]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,5-Dimethyl-4-hydroxybenzaldehyde** is classified as a hazardous substance.[6] The primary hazards are related to irritation of the skin, eyes, and respiratory system.[1][6]

Hazard Class	Category	GHS Code	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation	[1][6][10]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation	[1][6][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation	[1][6][10]

GHS Pictogram:



Signal Word: Warning[1][6][7]

Toxicological Information

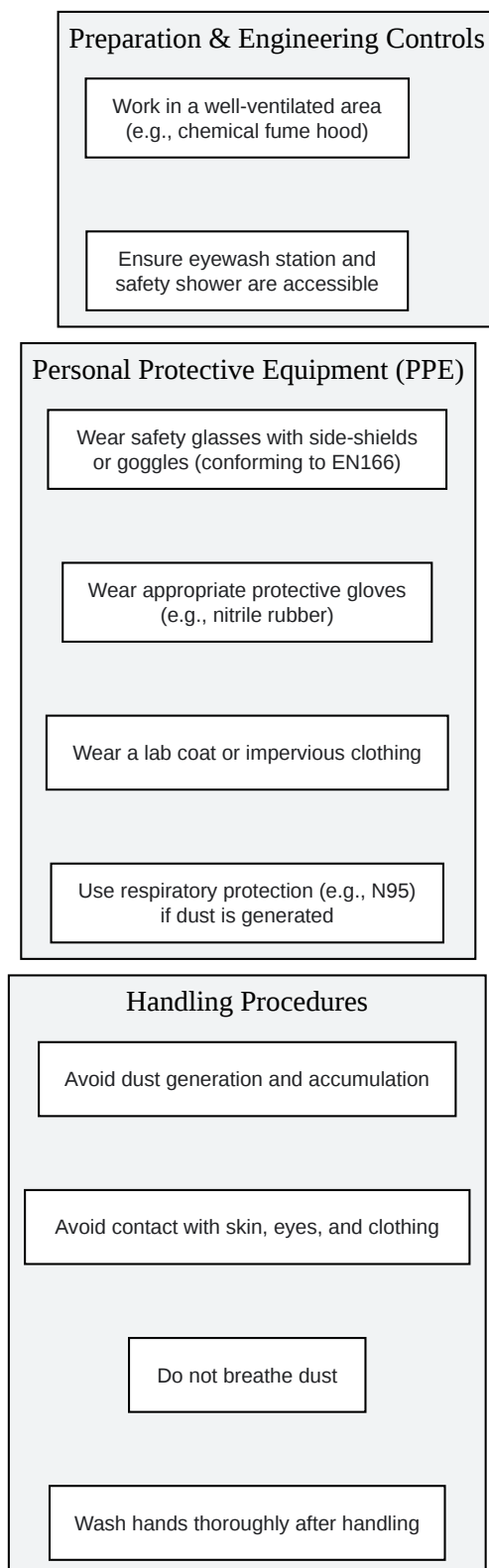
The toxicological properties of **3,5-Dimethyl-4-hydroxybenzaldehyde** have not been fully investigated.[6][11] No specific LD50 or LC50 data are readily available for this compound. It is listed as a potential endocrine disrupting compound.[1] Therefore, it should be handled with care, assuming potential for harm upon exposure.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with this compound to minimize risk.

Engineering Controls and Personal Protective Equipment (PPE)

A generalized workflow for handling powdered chemical reagents should be followed.



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Caption: General workflow for safe handling of chemical powders.

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[6\]](#)[\[10\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)
- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[\[6\]](#)[\[7\]](#)
- **Skin Protection:** Handle with appropriate chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[\[6\]](#)[\[7\]](#) Wear a lab coat or other impervious clothing to prevent skin contact.[\[6\]](#)[\[7\]](#)
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved particulate respirator (e.g., N95).[\[7\]](#)

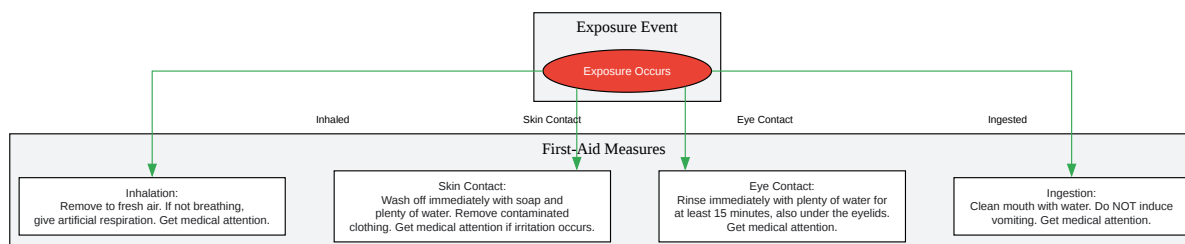
Storage Conditions

Proper storage is crucial to maintain the integrity and stability of **3,5-Dimethyl-4-hydroxybenzaldehyde**.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[10\]](#)
- The compound is reported to be air-sensitive; storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.[\[6\]](#)[\[12\]](#)
- Store locked up.[\[6\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)

First-Aid and Emergency Procedures

In case of exposure, immediate action is required. The following diagram outlines the recommended first-aid measures.



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Caption: First-aid measures for exposure to **3,5-Dimethyl-4-hydroxybenzaldehyde**.

- Inhalation: If inhaled, remove the victim to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[6][7]
- Skin Contact: In case of skin contact, wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation persists, get medical advice/attention.[6][7]
- Eye Contact: For eye contact, rinse immediately and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7]
- Ingestion: If swallowed, clean the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[6][7]

Spills and Disposal

- Spill Response: In the event of a spill, avoid dust formation.[6] Use personal protective equipment. Sweep up the material and shovel it into a suitable container for disposal.[6] Ensure adequate ventilation.

- Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Disposal should be in accordance with all applicable federal, state, and local environmental regulations. Do not empty into drains.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam. [13]
- Specific Hazards: Fine dust dispersed in air may ignite. Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Ecological Information

There is limited information available on the ecological effects of **3,5-Dimethyl-4-hydroxybenzaldehyde**. It is advised to prevent its release into the environment. Do not empty into drains or waterways.[6]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical and ensure that a thorough risk assessment is conducted for any new experimental protocol.

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- To cite this document: BenchChem. [3,5-Dimethyl-4-hydroxybenzaldehyde: A Technical Safety and Hazard Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108906#3-5-dimethyl-4-hydroxybenzaldehyde-safety-and-hazards]

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